

Spectroscopic and Mechanistic Analysis of Mexacarbate: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the spectroscopic data for the carbamate insecticide, **Mexacarbate**. It includes key infrared (IR) and mass spectrometry (MS) data, detailed experimental protocols for obtaining this data, and visualizations of its mechanism of action and analytical workflow. This document is intended to serve as a valuable resource for professionals in research, analytical chemistry, and drug development.

Spectroscopic Data of Mexacarbate

The following sections present the available spectroscopic data for **Mexacarbate** in a structured format to facilitate analysis and comparison.

Mass Spectrometry (MS) Data

Mass spectrometry of **Mexacarbate** is crucial for its identification and quantification in various matrices. The primary method for its analysis is Gas Chromatography-Mass Spectrometry (GC-MS), often following a derivatization step to enhance thermal stability. Electron ionization (EI) is a common ionization technique used.



Property	Value	Source
Molecular Formula	C12H18N2O2	PubChem
Molecular Weight	222.28 g/mol	PubChem
Ionization Mode	Electron Ionization (EI)	NIST WebBook
Major Mass Spectral Peaks (m/z)	164, 149, 58, 44	NIST WebBook
Intense Mass Spectral Peaks (m/z)	144 (100%), 115 (44%), 116 (37%), 145 (14%)	PubChem[1]

Infrared (IR) Spectroscopy Data

Infrared spectroscopy is a valuable tool for identifying the functional groups present in **Mexacarbate**. The IR spectrum of **Mexacarbate** is available in the NIST Chemistry WebBook. While a complete peak list is not provided here, the spectrum can be accessed for detailed analysis. The data is typically obtained from a solid sample prepared as a potassium bromide (KBr) pellet.

Functional Group	Expected Absorption Range (cm ⁻¹)
N-H Stretch (Amide)	3500 - 3300
C-H Stretch (Aromatic & Aliphatic)	3100 - 2850
C=O Stretch (Carbamate)	~1700
C=C Stretch (Aromatic)	1600 - 1450
C-N Stretch	1400 - 1200
C-O Stretch	1300 - 1000

Note: The full IR spectrum for **Mexacarbate** can be accessed through the --INVALID-LINK--under CAS No. 315-18-4.

Experimental Protocols



Detailed methodologies are essential for the replication and validation of spectroscopic data. The following protocols outline the procedures for obtaining the IR and mass spectra of **Mexacarbate**.

Fourier Transform Infrared (FTIR) Spectroscopy

This protocol describes the analysis of a solid **Mexacarbate** standard using the KBr pellet transmission method.

Objective: To obtain the infrared spectrum of solid **Mexacarbate**.

Materials and Equipment:

- **Mexacarbate** standard (analytical grade)
- Potassium Bromide (KBr), spectroscopic grade, dried
- Agate mortar and pestle
- · Pellet-forming die
- Hydraulic press
- FTIR spectrometer

Procedure:

- Sample Preparation:
 - Dry the KBr powder in an oven at 105°C for at least one hour to remove moisture.
 - Weigh approximately 1-2 mg of the **Mexacarbate** standard and 100-200 mg of the dried KBr powder.
 - Combine the Mexacarbate and KBr in the agate mortar.
 - Grind the mixture thoroughly for 3-5 minutes until a fine, homogenous powder is obtained.
- Pellet Formation:



- Transfer a portion of the powdered mixture into the pellet-forming die.
- Place the die in a hydraulic press and apply a pressure of 8-10 tons for approximately 1-2 minutes to form a transparent or semi-transparent pellet.
- Carefully remove the KBr pellet from the die.
- Spectral Acquisition:
 - Place the KBr pellet into the sample holder of the FTIR spectrometer.
 - Acquire a background spectrum using a blank KBr pellet.
 - Acquire the sample spectrum over the range of 4000-400 cm⁻¹.
 - Process the resulting spectrum to identify the characteristic absorption bands.

Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **Mexacarbate** using GC-MS with electron ionization. For enhanced sensitivity and to prevent on-column decomposition, a derivatization step such as flash methylation is often employed.

Objective: To obtain the mass spectrum and chromatographic data for **Mexacarbate**.

Materials and Equipment:

- Mexacarbate standard (analytical grade)
- Appropriate solvent (e.g., ethyl acetate, methanol)
- Gas chromatograph coupled to a mass spectrometer (GC-MS) with an electron ionization
 (EI) source
- Capillary GC column suitable for pesticide analysis (e.g., HP-5MS, DB-5MS)

Procedure:

Standard Preparation:



- Prepare a stock solution of Mexacarbate in a suitable solvent at a concentration of, for example, 100 μg/mL.
- Prepare working standards by diluting the stock solution to the desired concentrations.
- GC-MS Parameters:
 - Injector: Splitless mode, temperature set to 250°C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0 mL/min).
 - Oven Temperature Program:
 - Initial temperature: 70°C, hold for 2 minutes.
 - Ramp to 200°C at a rate of 15°C/min.
 - Ramp to 280°C at a rate of 10°C/min, hold for 5 minutes.
 - MS Parameters:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Quadrupole Temperature: 150°C.
 - Scan Range: m/z 40-450.
- Analysis:
 - Inject 1 μL of the prepared standard solution into the GC-MS system.
 - Acquire the data and analyze the resulting chromatogram and mass spectrum.
 - Identify the retention time of the Mexacarbate peak and the fragmentation pattern in the mass spectrum.

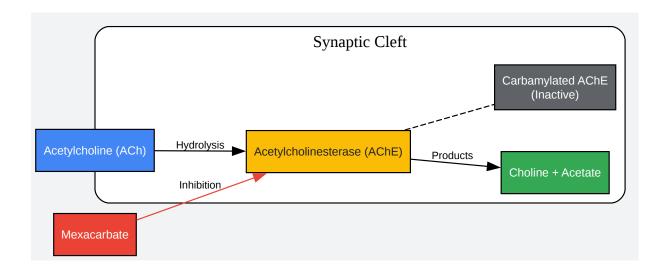
Visualizations



The following diagrams, created using the DOT language, illustrate key processes related to **Mexacarbate**'s mechanism of action and its analytical workflow.

Mechanism of Action: Acetylcholinesterase Inhibition

Mexacarbate, like other carbamate insecticides, exerts its toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). This inhibition leads to the accumulation of the neurotransmitter acetylcholine in the synaptic cleft, causing continuous nerve stimulation.



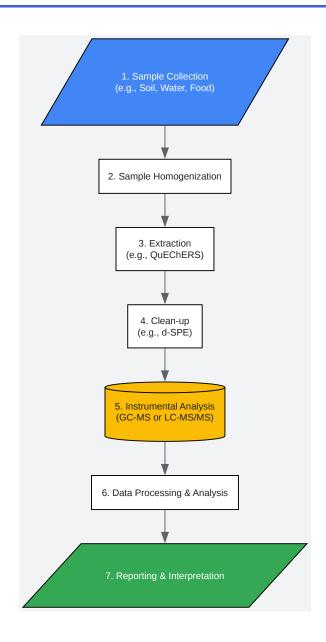
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Mechanism of Acetylcholinesterase Inhibition by Mexacarbate.

Analytical Workflow for Pesticide Residue Analysis

The analysis of pesticide residues, including **Mexacarbate**, in environmental or food samples typically follows a standardized workflow from sample collection to data analysis.





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References

• 1. Mexacarbate | C12H18N2O2 | CID 9414 - PubChem [pubchem.ncbi.nlm.nih.gov]



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